

12alpha-Fumitremorgin C stability in DMSO and other solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 12alpha-Fumitremorgin C

Cat. No.: B15285491

[Get Quote](#)

Technical Support Center: 12alpha-Fumitremorgin C

This technical support center provides guidance on the stability of **12alpha-Fumitremorgin C** in DMSO and other solvents, along with troubleshooting advice and frequently asked questions for researchers, scientists, and drug development professionals.

Stability of 12alpha-Fumitremorgin C in Solution

The stability of **12alpha-Fumitremorgin C** in solution can vary depending on the solvent, storage temperature, and duration. While the solid form is generally stable, solutions are more susceptible to degradation. Below is a summary of stability information from various suppliers.

Data Presentation: Summary of Supplier Stability Data for **12alpha-Fumitremorgin C** Solutions

Supplier/Source	Solvent(s)	Storage Temperature	Reported Stability
MedchemExpress	DMSO	-80°C	Up to 2 years[1]
-20°C	Up to 1 year[1]		
United States Biological	DMSO, Ethanol, Methanol, DMF	-20°C	Up to 6 months[2]
Sigma-Aldrich	Not specified	-20°C	Up to 3 months[3]
Hello Bio	Not specified	-20°C	Up to 1 month (recommended to use same day)[4]
Selleck Chemicals	Not specified	Not specified	Solutions are unstable; prepare fresh[5]
TargetMol	DMSO	-80°C	Up to 1 year

Note: Due to the variability in reported stability, it is strongly recommended to prepare solutions fresh for sensitive experiments. For stock solutions, aliquot and store at -80°C to minimize freeze-thaw cycles.

Experimental Protocols

Protocol for Assessing the Stability of **12alpha-Fumitremorgin C** using HPLC

This protocol outlines a method to quantify the degradation of **12alpha-Fumitremorgin C** in a chosen solvent over time. This method is adapted from a published HPLC method for the quantification of Fumitremorgin C.

Materials:

- **12alpha-Fumitremorgin C**
- HPLC-grade DMSO (or other solvent of interest)

- HPLC-grade acetonitrile
- Ammonium acetate
- HPLC system with UV detector
- C18 column (e.g., Novapak C18)
- 0.2 μm syringe filters

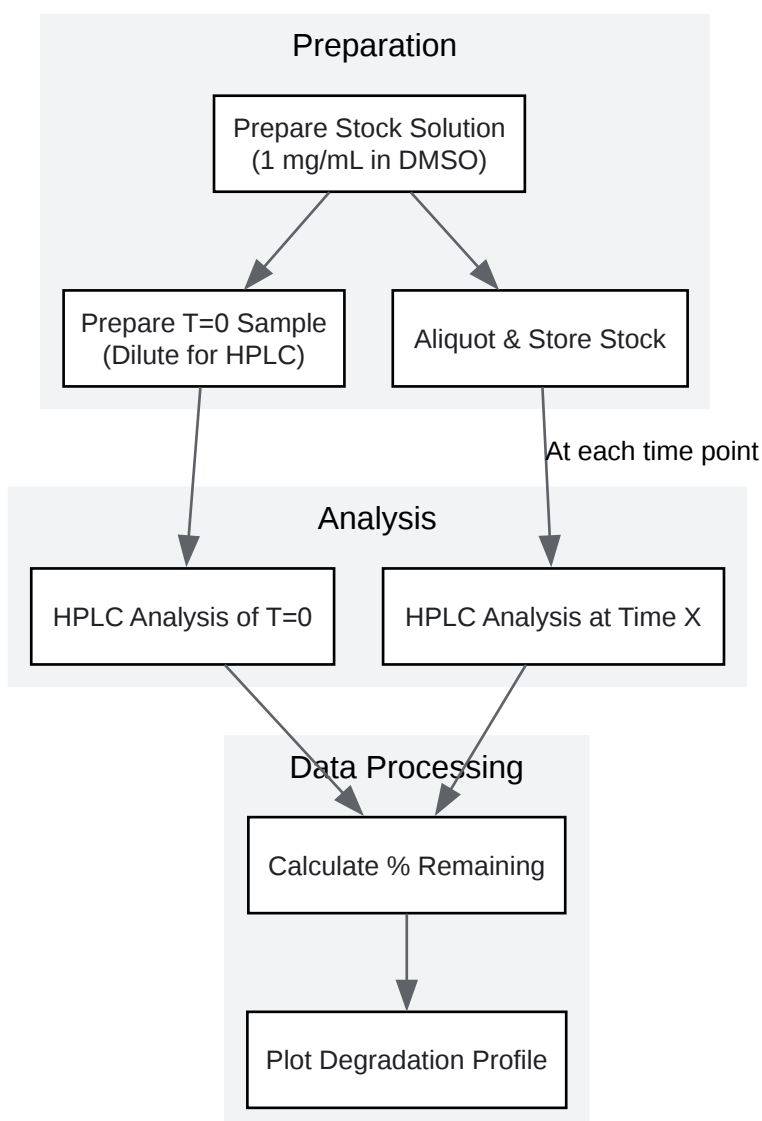
Procedure:

- Preparation of Stock Solution:
 - Accurately weigh a known amount of **12 α -Fumitremorgin C** powder.
 - Dissolve in the chosen solvent (e.g., DMSO) to a final concentration of 1 mg/mL. This is your stock solution.
- Sample Preparation for Time-Zero Analysis (T=0):
 - Immediately after preparation, dilute a small aliquot of the stock solution with the mobile phase to a working concentration (e.g., 10 $\mu\text{g/mL}$).
 - Filter the diluted sample through a 0.2 μm syringe filter into an HPLC vial.
 - This sample represents the initial, undegraded concentration.
- Storage of Stock Solution:
 - Aliquot the remaining stock solution into several vials to avoid freeze-thaw cycles.
 - Store the aliquots at the desired temperature(s) (e.g., room temperature, 4°C, -20°C, -80°C).
- HPLC Analysis:
 - Mobile Phase: Prepare an isocratic mobile phase of ammonium acetate and acetonitrile. A previously published method used an isocratic mobile phase, which should be optimized

for your specific column and system.

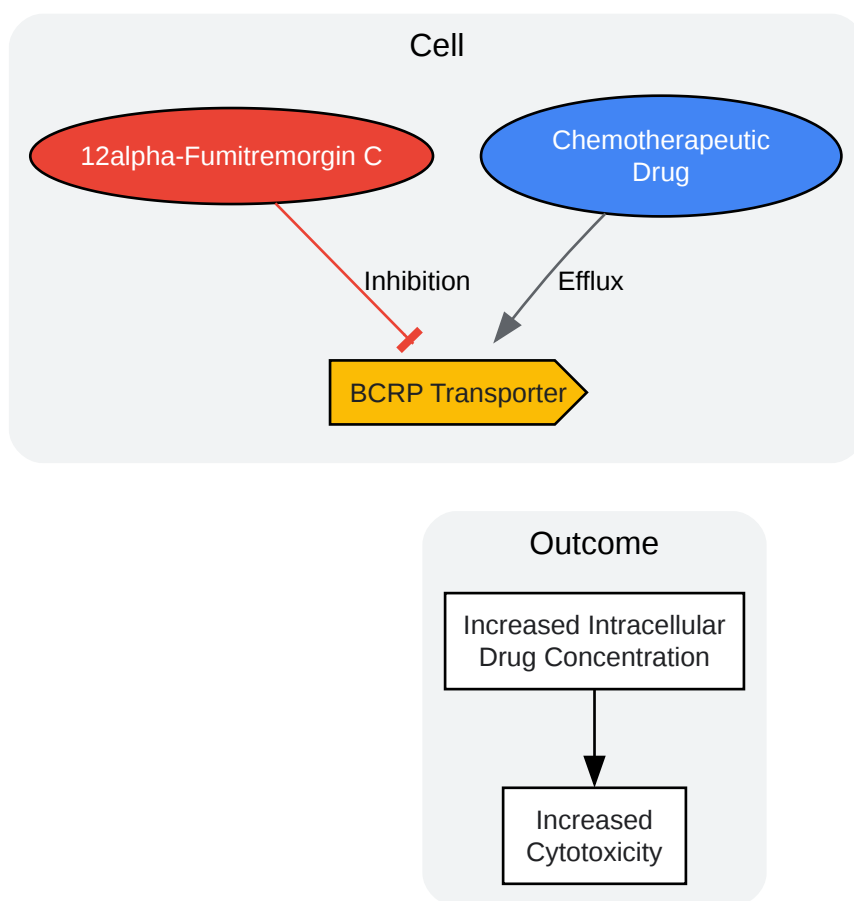
- Column: C18 Novapak column.
- Detection: UV detection at 225 nm.
- Injection Volume: 20 µL.
- Flow Rate: 1 mL/min.
- Inject the T=0 sample and record the peak area of **12alpha-Fumitremorgin C**.
- Time-Point Analysis:
 - At specified time points (e.g., 24 hours, 48 hours, 1 week, 1 month), retrieve an aliquot of the stored stock solution.
 - Prepare a sample for HPLC analysis in the same manner as the T=0 sample.
 - Inject the sample and record the peak area.
- Data Analysis:
 - Calculate the percentage of **12alpha-Fumitremorgin C** remaining at each time point relative to the T=0 sample.
 - Percentage Remaining = (Peak Area at Time X / Peak Area at T=0) * 100.
 - Plot the percentage remaining versus time to visualize the degradation profile.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for assessing the stability of **12 α -Fumitremorgin C**.



[Click to download full resolution via product page](#)

Caption: Signaling pathway of BCRP inhibition by **12alpha-Fumitremorgin C**.

Frequently Asked Questions (FAQs)

Q1: My **12alpha-Fumitremorgin C** solution has been stored at -20°C for several months. Is it still usable?

A1: The stability of **12alpha-Fumitremorgin C** in solution at -20°C is variable, with some suppliers suggesting it is stable for up to a year, while others recommend preparing it fresh^[1] ^[5]. To ensure the potency of the compound in your experiment, it is best to use a fresh solution or perform a quality control check (e.g., via HPLC) to confirm its integrity.

Q2: I see precipitation in my thawed **12alpha-Fumitremorgin C** stock solution. What should I do?

A2: Precipitation upon thawing can occur. Gently warm the solution and vortex or sonicate to redissolve the compound completely before use. If the precipitate does not dissolve, it may indicate degradation or saturation, and it is advisable to prepare a fresh stock solution.

Q3: What are the known degradation products of **12alpha-Fumitremorgin C**?

A3: Currently, there is limited publicly available information detailing the specific degradation products of **12alpha-Fumitremorgin C** in various solvents. A stability-indicating method using LC-MS would be required to identify and characterize any degradation products that may form under specific storage or stress conditions.

Q4: Can I use solvents other than DMSO to dissolve **12alpha-Fumitremorgin C**?

A4: Yes, **12alpha-Fumitremorgin C** is also reported to be soluble in ethanol, methanol, DMF, acetone, and chloroform[2]. However, its stability in these solvents is not as well-documented as in DMSO. If you choose to use an alternative solvent, it is recommended to prepare the solution fresh and protect it from light and heat.

Q5: How does **12alpha-Fumitremorgin C** inhibit the BCRP transporter?

A5: **12alpha-Fumitremorgin C** is a potent and specific inhibitor of the breast cancer resistance protein (BCRP/ABCG2), which is an ATP-binding cassette (ABC) transporter.[2][6] BCRP functions to pump various substrates, including many chemotherapeutic drugs, out of cells, thereby conferring multidrug resistance. **12alpha-Fumitremorgin C** blocks this efflux activity, leading to an increased intracellular concentration of the co-administered drug and enhanced cytotoxicity in BCRP-overexpressing cancer cells.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Development of forced degradation and stability indicating studies of drugs—A review - PMC [pmc.ncbi.nlm.nih.gov]

- 2. researchgate.net [researchgate.net]
- 3. Fumitremorgin C, Aspergillus. fumigatus [sigmaaldrich.com]
- 4. Fumitremorgin C, Aspergillus. fumigatus [sigmaaldrich.com]
- 5. Fumitremorgin C | C₂₂H₂₅N₃O₃ | CID 403923 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Evaluation of dimethyl sulfoxide (DMSO) as a mobile phase additive during top 3 label-free quantitative proteomics - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [12alpha-Fumitremorgin C stability in DMSO and other solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15285491#12alpha-fumitremorgin-c-stability-in-dms-and-other-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com